

2-Methyloctane-1,3-diol: A Technical Review of a Sparsely Documented Diol

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the current state of knowledge regarding **2-methyloctane-1,3-diol**. Extensive literature reviews reveal a significant scarcity of specific research on this particular long-chain aliphatic diol. While its fundamental physicochemical properties are cataloged, detailed experimental data regarding its synthesis, biological activity, and mechanism of action are not readily available in published scientific literature.

This document serves to consolidate the known information and provide a theoretical framework for its synthesis and potential biological relevance based on established principles of organic chemistry and the known functions of structurally related molecules.

Physicochemical Properties

The primary source of information for the physical and chemical properties of **2-methyloctane-1,3-diol** is the PubChem database.[1] These computed properties provide a foundational understanding of the molecule's characteristics.



Property	Value	Source
Molecular Formula	C9H20O2	PubChem
Molecular Weight	160.25 g/mol	PubChem
IUPAC Name	2-methyloctane-1,3-diol	PubChem
CAS Number	5411-89-2	PubChem
XLogP3	2.1	PubChem
Hydrogen Bond Donor Count	2	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	6	PubChem

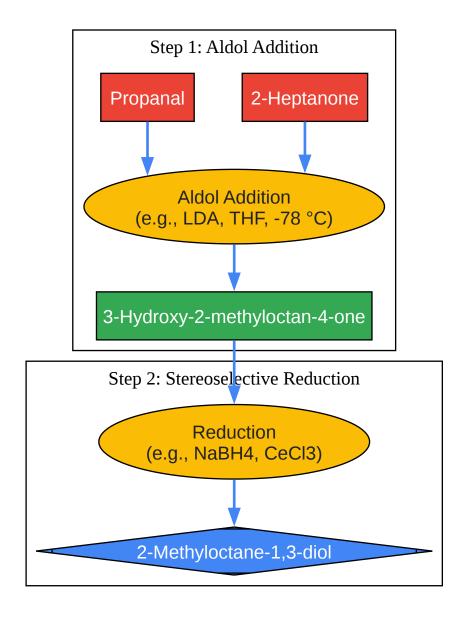
Proposed Synthesis of 2-Methyloctane-1,3-diol

In the absence of specific literature detailing the synthesis of **2-methyloctane-1,3-diol**, a plausible and efficient synthetic route can be proposed based on well-established methods for the stereoselective synthesis of 1,3-diols. A common and effective strategy involves a two-step process: an aldol reaction to form a β -hydroxy ketone, followed by a stereoselective reduction of the ketone.[2][3]

Theoretical Synthetic Workflow

The proposed synthesis would begin with an aldol addition reaction between propanal and 2-heptanone. The resulting β -hydroxy ketone, 3-hydroxy-2-methyloctan-4-one, would then be reduced to yield **2-methyloctane-1,3-diol**. The stereochemistry of the final product can be controlled by the choice of reducing agent and reaction conditions.





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Proposed synthetic workflow for **2-methyloctane-1,3-diol**.

Generalized Experimental Protocol for 1,3-Diol Synthesis

The following is a generalized experimental protocol for the proposed synthesis, adapted from standard procedures for aldol additions and subsequent reductions.[2][3][4]

Step 1: Synthesis of 3-Hydroxy-2-methyloctan-4-one (Aldol Addition)

Foundational & Exploratory





- Preparation: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet is charged with a solution of diisopropylamine in anhydrous tetrahydrofuran (THF). The flask is cooled to -78 °C in a dry ice/acetone bath.
- Base Formation: n-Butyllithium (n-BuLi) is added dropwise to the stirred solution to form lithium diisopropylamide (LDA). The mixture is stirred for 30 minutes at -78 °C.
- Enolate Formation: 2-Heptanone, dissolved in anhydrous THF, is added dropwise to the LDA solution. The reaction mixture is stirred for 1 hour at -78 °C to ensure complete enolate formation.
- Aldol Addition: Propanal is added dropwise to the reaction mixture. The solution is stirred for an additional 2 hours at -78 °C.
- Quenching: The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride (NH₄Cl).
- Work-up: The mixture is allowed to warm to room temperature. The aqueous layer is separated and extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate (MgSO₄), filtered, and concentrated under reduced pressure.
- Purification: The crude product is purified by flash column chromatography on silica gel to yield 3-hydroxy-2-methyloctan-4-one.

Step 2: Synthesis of **2-Methyloctane-1,3-diol** (Reduction)

- Preparation: The purified 3-hydroxy-2-methyloctan-4-one is dissolved in methanol in a roundbottom flask and cooled to 0 °C in an ice bath.
- Reduction: Sodium borohydride (NaBH₄) is added portion-wise to the stirred solution. To enhance diastereoselectivity towards the syn-diol, cerium(III) chloride heptahydrate (CeCl₃·7H₂O) can be added prior to the NaBH₄ (Luche reduction).
- Reaction Monitoring: The reaction progress is monitored by thin-layer chromatography (TLC).



- Quenching: Upon completion, the reaction is carefully quenched by the dropwise addition of acetone, followed by a saturated aqueous solution of ammonium chloride.
- Work-up: The methanol is removed under reduced pressure. The remaining aqueous layer is
 extracted with ethyl acetate. The combined organic layers are washed with brine, dried over
 anhydrous sodium sulfate (Na₂SO₄), filtered, and concentrated.
- Purification: The crude diol is purified by flash column chromatography on silica gel to afford
 2-methyloctane-1,3-diol.

Potential Biological Significance and Signaling Pathways

While no biological activities have been reported for **2-methyloctane-1,3-diol**, the broader class of long-chain aliphatic diols has been identified in marine environments and is produced by some phytoplankton.[5][6] Furthermore, lipid signaling is a crucial aspect of cellular communication, with various lipid molecules, including diols derived from fatty acids, acting as signaling mediators in processes like inflammation.[7][8]

Lipid signaling pathways often involve the enzymatic conversion of membrane lipids into bioactive messengers that can activate specific receptors or downstream effector proteins.[9] [10] A hypothetical signaling pathway for a long-chain diol could involve its interaction with a G-protein coupled receptor (GPCR) on the cell surface, leading to the activation of intracellular signaling cascades.

Hypothetical Signaling Pathway

The following diagram illustrates a generalized signaling pathway that could be initiated by a bioactive lipid diol. This is a conceptual representation and is not based on experimental data for **2-methyloctane-1,3-diol**.





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Hypothetical signaling pathway for a bioactive diol.

Conclusion and Future Directions

The current body of scientific literature lacks specific experimental data on **2-methyloctane-1,3-diol**. The information presented in this guide is based on established chemical principles and the known biological roles of structurally similar compounds. To fully elucidate the properties and potential applications of **2-methyloctane-1,3-diol**, further research is necessary.

Future research efforts should focus on:

- Developing and optimizing a specific synthetic route to obtain pure samples of 2methyloctane-1,3-diol for further study.
- Conducting comprehensive biological screening to identify any potential pharmacological activities, such as anti-inflammatory, anti-microbial, or cytotoxic effects.
- Investigating its role as a potential biomarker in biological systems, given the presence of other long-chain diols in nature.
- Elucidating its mechanism of action if biological activity is identified, including the identification of specific molecular targets and signaling pathways.

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